

LCH-7749944 stability and storage conditions

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Compound Focus: LCH-7749944

Cat. No.: S547945

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Storage & Handling Conditions

The following table summarizes the critical storage and handling parameters for **LCH-7749944** to ensure its stability and longevity [1] [2].

Form	Recommended Storage Temperature	Estimated Shelf Life	Key Considerations
Powder	-20°C [1] [2]	3 years [1]	Keep container tightly sealed in a cool, well-ventilated area [3].
Solution in DMSO	-80°C [1]	2 years [1]	Use fresh, anhydrous DMSO. Solution is hygroscopic (absorbs moisture from air) [1].
Solution in DMSO	-20°C [1]	1 year [1]	For short-term storage; avoid repeated freeze-thaw cycles [1].

Handling Precautions:

- Health Hazards:** The compound is classified as **harmful if swallowed** (H302) [3].
- Environmental Hazards:** It is also **very toxic to aquatic life with long-lasting effects** (H410) [3].
- Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, protective gloves, and impervious clothing. Use the compound only in areas with adequate exhaust ventilation and avoid creating dust or aerosols [3].

Stock Solution Preparation & Troubleshooting

Protocol: Preparing a 10 mM Stock Solution in DMSO [1]

- **Calculate Mass:** To prepare 1 mL of a 10 mM solution, you will need 3.50 mg of **LCH-7749944** (Molecular Weight: 350.41 g/mol).
- **Weigh Compound:** Accurately weigh the powder using an analytical balance.
- **Dissolve in DMSO:** Add the powder to a suitable vial and add 1 mL of fresh, anhydrous DMSO.
- **Mix Thoroughly:** Vortex or sonicate the mixture until the solid is completely dissolved, resulting in a clear solution.
- **Aliquot and Store:** Immediately aliquot the solution into smaller, pre-labeled vials to minimize freeze-thaw cycles. Store the aliquots at -80°C or -20°C as indicated above.

FAQs and Troubleshooting

- **Q: What is the solubility of LCH-7749944 in solvents other than DMSO?**
 - **A:** It is also soluble in ethanol (up to 70 mg/mL) but is insoluble in water [2].
- **Q: The solution appears cloudy after thawing. What should I do?**
 - **A:** Cloudiness may indicate precipitation or moisture absorption. Gently warm the vial to room temperature and vortex. If the solution does not clear, do not use it, as the concentration will be inaccurate. Prepare a fresh stock solution with fresh, dry DMSO.
- **Q: How should I handle a spill?**
 - **A:** Wear appropriate PPE. Absorb the spill with a compatible liquid-binding material (e.g., diatomite). Decontaminate surfaces by scrubbing with alcohol. Collect all contaminated material and dispose of it as hazardous chemical waste according to your institution's regulations [3].

Core Experimental Protocols

The following protocols are based on published studies using **LCH-7749944** in gastric cancer cell lines [1].

Cell Proliferation Assay

This protocol measures the inhibition of cell growth by **LCH-7749944**.

- **Cell Lines Used:** MKN-1, BGC823, SGC7901, MGC803 human gastric cancer cells [1].
- **Procedure:**
 - Seed cells in 96-well plates at an appropriate density.

- The next day, treat the cells with a concentration gradient of **LCH-7749944** (e.g., 5-50 μM).
- Incubate the cells for 24 hours.
- Measure cell viability using a standard Cell Titer-Glo or MTT assay.
- **Expected Outcome:** Concentration-dependent inhibition of cell proliferation [1].

Apoptosis Analysis

This protocol evaluates the induction of programmed cell death.

- **Cell Line Used:** SGC7901 cells [1].
- **Procedure:**
 - Seed and treat cells with **LCH-7749944** (e.g., 5, 10, 20 μM) for 12, 24, or 48 hours.
 - Harvest the cells and stain using an Annexin V/PI apoptosis detection kit.
 - Analyze the stained cells by flow cytometry to distinguish between early apoptotic, late apoptotic, and necrotic populations.
- **Expected Outcome:** Dose- and time-dependent increase in the percentage of apoptotic cells [1].

Cell Cycle Analysis

This protocol determines if the compound causes cell cycle arrest.

- **Cell Line Used:** SGC7901 cells [1].
- **Procedure:**
 - Seed and treat cells with **LCH-7749944** (e.g., 5, 10, 20 μM) for 12, 24, or 48 hours.
 - Harvest the cells and fix them in cold ethanol.
 - Treat the cells with RNase and stain cellular DNA with Propidium Iodide (PI).
 - Analyze DNA content by flow cytometry.
- **Expected Outcome:** A dose-dependent increase in the percentage of cells in the G1 phase and a decrease in the S phase [1].

Western Blot Analysis

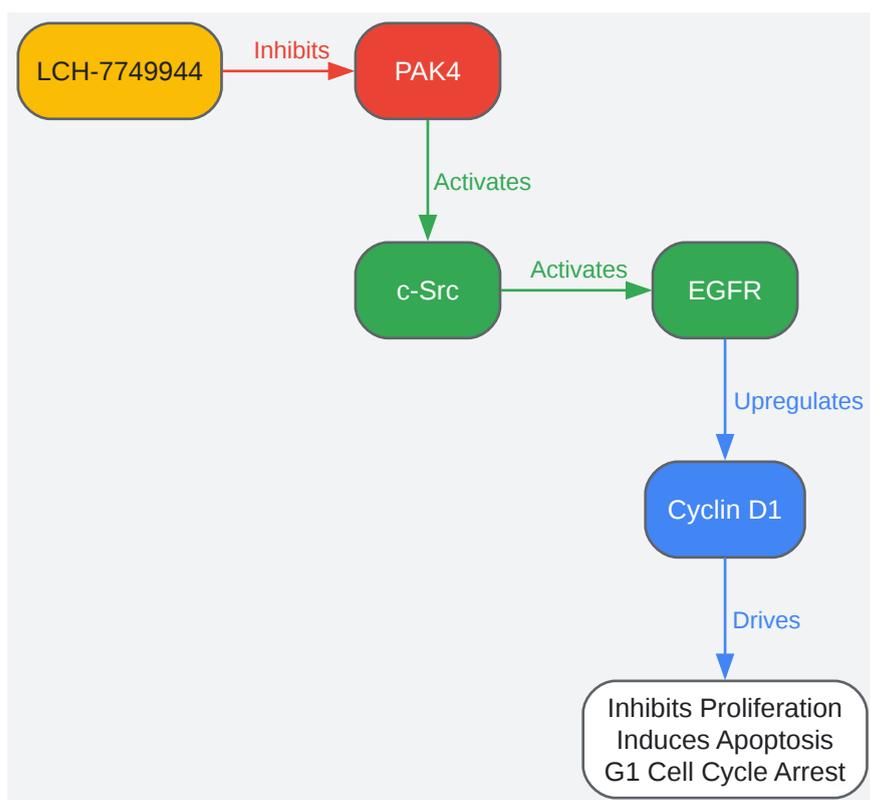
This protocol confirms the on-target mechanism of **LCH-7749944** by analyzing changes in key signaling proteins.

- **Cell Line Used:** SGC7901 cells [1].
- **Procedure:**

- Treat cells with **LCH-7749944** (e.g., 5-30 μM) for 24 hours.
- Lyse the cells and extract total protein.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and incubate with specific primary antibodies.
- Incubate with HRP-conjugated secondary antibodies and detect using chemiluminescence.
- **Key Targets to Probe:** Phospho-PAK4, phospho-c-Src, phospho-EGFR, and cyclin D1 [1].
- **Expected Outcome:** Dramatic decrease in the levels of these phosphoproteins and cyclin D1 in a dose-dependent manner [1].

Mechanism of Action & Signaling Pathway

LCH-7749944 is a potent ATP-competitive inhibitor of p21-activated kinase 4 (PAK4) with an IC_{50} of 14.93 μM [2] [4]. Its primary anticancer effects are mediated through the suppression of the PAK4/c-Src/EGFR/cyclin D1 signaling axis, which is visually summarized below.



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This diagram illustrates the key signaling pathway through which **LCH-7749944** exerts its effects. By inhibiting PAK4, the compound leads to the downregulation of a critical pro-growth and survival pathway,

resulting in the observed cellular outcomes [1].

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To cite this document: Smolecule. [LCH-7749944 stability and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547945#lch-7749944-stability-and-storage-conditions>]

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